

long-term stability and storage of 4-Nitrobenzo-15-crown-5

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Compound of Interest

Compound Name: 4-Nitrobenzo-15-crown-5

Cat. No.: B1295475

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Technical Support Center: 4-Nitrobenzo-15-crown-5

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **4-Nitrobenzo-15-crown-5**. Below you will find troubleshooting guides and frequently asked questions to assist with your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **4-Nitrobenzo-15-crown-5**?

A1: For optimal long-term stability, **4-Nitrobenzo-15-crown-5** should be stored in a tightly sealed container in a cool, dry, and dark place. Some suppliers recommend storage at room temperature, while others suggest a temperature of less than 15°C. To minimize potential degradation, storage in a refrigerator (2-8°C) is advisable, particularly for long-term storage.

Q2: What is the typical appearance of **4-Nitrobenzo-15-crown-5**?

A2: **4-Nitrobenzo-15-crown-5** is typically an off-white to yellow powder or crystalline solid.[\[1\]](#) [\[2\]](#) A significant change in color, such as darkening, may indicate degradation.

Q3: What are the key physical and chemical properties of **4-Nitrobenzo-15-crown-5**?

A3: The key properties are summarized in the table below.

Property	Value	References
Molecular Formula	C ₁₄ H ₁₉ NO ₇	[1]
Molecular Weight	313.30 g/mol	
Melting Point	93-97 °C	[1]
Appearance	Off-white to yellow powder/crystal	[1]
Purity	≥98.5% (GC/HPLC)	[1] [2]

Q4: Is **4-Nitrobenzo-15-crown-5** sensitive to light or moisture?

A4: While specific long-term photostability and hydrolytic stability data are not readily available in the reviewed literature, it is best practice to protect **4-Nitrobenzo-15-crown-5** from light and moisture. Nitroaromatic compounds can be susceptible to photodegradation, and the ether linkages in the crown ether ring could be susceptible to hydrolysis under acidic or basic conditions, although they are generally stable. The recommendation for storage in a dark and dry place supports this precaution.

Q5: What are the potential degradation products of **4-Nitrobenzo-15-crown-5**?

A5: Specific degradation products from long-term storage have not been detailed in the available literature. However, based on its chemical structure, potential degradation could involve the reduction of the nitro group to an amino group, forming 4-Aminobenzo-15-crown-5, or cleavage of the ether linkages. The formation of 4-Aminobenzo-15-crown-5 is a common synthetic transformation but could potentially occur over long periods or under reducing conditions.[\[3\]](#)

Troubleshooting Guides

General Handling and Preparation of Solutions

Issue: Inconsistent experimental results.

- Possible Cause 1: Purity of the compound.

- Troubleshooting Step: Verify the purity of your **4-Nitrobenzo-15-crown-5** lot using techniques like Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC). A purity of $\geq 98.5\%$ is standard.[1][2] If the purity is low, consider purification by recrystallization.
- Possible Cause 2: Improperly prepared solutions.
 - Troubleshooting Step: Ensure accurate weighing and complete dissolution of the compound. **4-Nitrobenzo-15-crown-5** is soluble in many organic solvents.[4] Use of a calibrated analytical balance and appropriate solvent volume is critical.
- Possible Cause 3: Degradation of the compound in solution.
 - Troubleshooting Step: Prepare solutions fresh before each experiment. If solutions need to be stored, they should be kept in a dark, airtight container, preferably at a low temperature, to minimize degradation.

Synthesis and Purification Issues

Issue: Low yield during the synthesis of **4-Nitrobenzo-15-crown-5**.

- Possible Cause 1: Suboptimal reaction conditions.
 - Troubleshooting Step: The nitration of benzo-15-crown-5 is a common synthetic route.[3][5] Ensure the reaction temperature is controlled, as higher temperatures can lead to side reactions. The dropwise addition of nitric acid is recommended to manage the exothermic reaction.[5]
- Possible Cause 2: Presence of water in the reaction mixture.
 - Troubleshooting Step: Use anhydrous solvents and reagents to prevent side reactions that can lower the yield.

Issue: Difficulty in purifying the synthesized **4-Nitrobenzo-15-crown-5**.

- Possible Cause: Presence of starting materials or side-products.

- Troubleshooting Step: Recrystallization from a suitable solvent is an effective purification method. Ethanol is often used for this purpose.[3] Monitor the purity of the fractions by TLC, GC, or HPLC.

Experimental Protocols

Synthesis of 4-Nitrobenzo-15-crown-5

This protocol is adapted from literature procedures for the nitration of benzo-15-crown-5.[3][5]

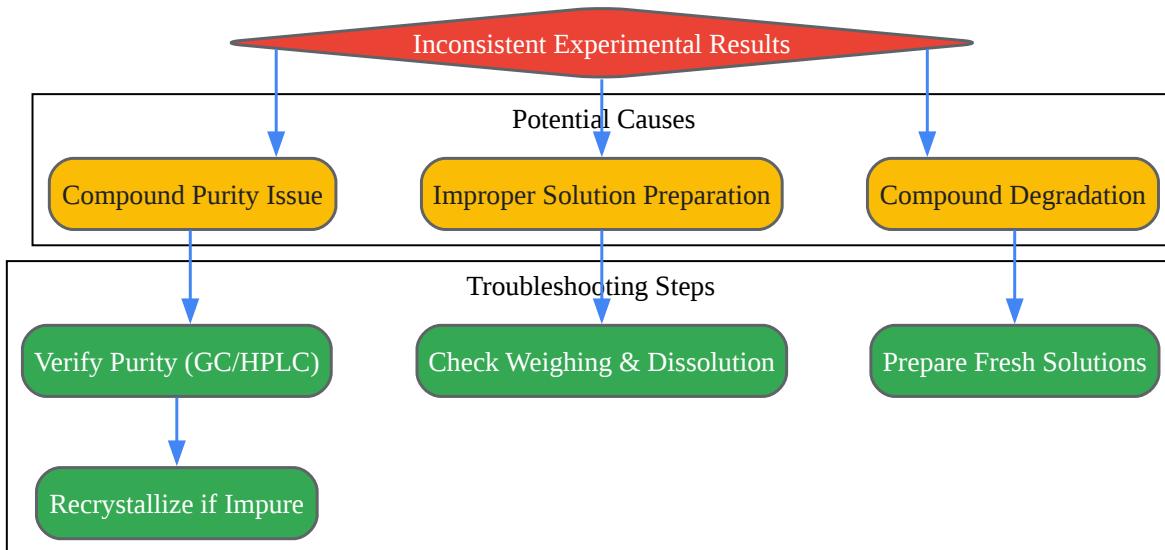
- Reaction Setup: In a round-bottom flask, dissolve benzo-15-crown-5 in a mixture of glacial acetic acid and chloroform.
- Cooling: Place the flask in an ice bath to cool the solution.
- Nitration: Slowly add 70% nitric acid dropwise to the stirred solution over 30 minutes.
- Reaction: Allow the mixture to stir at room temperature for 24 hours.
- Workup: Neutralize the reaction mixture with a saturated aqueous solution of sodium bicarbonate.
- Extraction: Separate the organic layer and extract the aqueous layer with chloroform.
- Drying and Evaporation: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and evaporate the solvent under reduced pressure to obtain the crude product.
- Purification: Recrystallize the crude product from ethanol to yield pure **4-Nitrobenzo-15-crown-5**.

Visualizations



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Caption: Workflow for the synthesis and purification of **4-Nitrobenzo-15-crown-5**.

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Caption: Troubleshooting logic for inconsistent experimental results.

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